

# Application of 2-Naphthoxyacetic Acid for Enhanced Fruit Set in Tomatoes

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## Compound of Interest

Compound Name: Naphthoxylactic acid

Cat. No.: B077864

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## Application Notes and Protocols for Researchers and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the use of 2-Naphthoxyacetic acid (BNOA), a synthetic auxin, to promote fruit set in tomatoes (*Solanum lycopersicum*). The information is intended for researchers, scientists, and professionals in drug development investigating plant growth regulators.

### Introduction

2-Naphthoxyacetic acid is a plant growth regulator that mimics the effect of natural auxins. In tomatoes, the application of BNOA can stimulate ovary growth and fruit development in the absence of pollination and fertilization, a process known as parthenocarpy. This is particularly beneficial in environments where natural pollination is limited due to factors such as extreme temperatures or lack of pollinators. The resulting fruits are typically seedless. The application of BNOA can lead to increased fruit set, higher yields, and improved market quality, especially in off-season greenhouse cultivation.<sup>[1]</sup>

### Mechanism of Action

Auxins play a pivotal role in the initiation of fruit development. Following successful pollination and fertilization, the developing seeds produce auxins, which signal the ovary to grow and

develop into a fruit. Synthetic auxins like 2-Naphthoxyacetic acid can substitute for this natural signal.

The molecular mechanism of auxin action involves the derepression of auxin-responsive genes. In the absence of auxin, Auxin/Indole-3-Acetic Acid (Aux/IAA) proteins bind to and inhibit Auxin Response Factors (ARFs), which are transcription factors. The application of auxin, such as BNOA, leads to the perception of the auxin signal by the TRANSPORT INHIBITOR RESPONSE 1/AUXIN SIGNALING F-BOX (TIR1/AFB) receptor complex. This complex then targets the Aux/IAA repressor proteins for degradation via the 26S proteasome pathway. The degradation of Aux/IAA proteins releases the ARFs, allowing them to activate the transcription of genes that promote cell division, expansion, and ultimately, fruit growth. In tomatoes, key regulators in this pathway include the Aux/IAA protein SlIAA9 and several Class A ARFs.

## Experimental Protocols

Below are detailed protocols for the preparation and application of 2-Naphthoxyacetic acid to promote fruit set in tomatoes.

### Protocol 1: Preparation of 2-Naphthoxyacetic Acid (BNOA) Solution

This protocol describes the preparation of a stock solution and working solutions of BNOA for application to tomato flowers.

Materials:

- 2-Naphthoxyacetic acid (BNOA) powder
- Ethanol (95%) or Sodium Hydroxide (NaOH) for initial dissolution
- Distilled water
- Volumetric flasks (100 mL, 1000 mL)
- Magnetic stirrer and stir bar
- pH meter

- Wetting agent/surfactant (e.g., Tween-20)

#### Procedure:

- Stock Solution Preparation (1000 mg/L):
  - Weigh 100 mg of 2-Naphthoxyacetic acid powder.
  - In a fume hood, dissolve the BNOA powder in a small amount of 95% ethanol or 1N NaOH in a beaker.
  - Transfer the dissolved BNOA to a 100 mL volumetric flask.
  - Add distilled water to the flask, bringing the total volume to 100 mL. Mix thoroughly until the solution is clear. This is your 1000 mg/L stock solution.
  - Store the stock solution in a labeled, sealed container in a cool, dark place.
- Working Solution Preparation (e.g., 40 mg/L):
  - To prepare a 40 mg/L working solution, pipette 40 mL of the 1000 mg/L stock solution into a 1000 mL volumetric flask.
  - Add distilled water to the mark.
  - Add a wetting agent, such as Tween-20, at a concentration of 0.01% (v/v) to improve the adherence of the solution to the flower surface.<sup>[2]</sup>
  - Mix the solution thoroughly.
  - Prepare fresh working solutions on the day of application.

#### Protocol 2: Application of 2-Naphthoxyacetic Acid to Tomato Flowers

This protocol outlines the procedure for applying the BNOA solution to tomato flower clusters.

#### Materials:

- Prepared BNOA working solution (e.g., 20, 30, 40, 50, or 60 mg/L)<sup>[3]</sup>

- Handheld sprayer or atomizer
- Personal protective equipment (gloves, safety glasses)
- Tomato plants at the flowering stage

#### Procedure:

- **Timing of Application:** Apply the BNOA solution to newly opened flowers. For optimal results, applications can be made when the first flowers of a cluster are open.<sup>[4]</sup>
- **Application Method:**
  - Use a handheld sprayer to apply the BNOA solution directly to the flower clusters.
  - Ensure thorough coverage of the flowers, but avoid excessive runoff.
  - The application should be directed at the flowers and not the entire plant to minimize any potential phytotoxic effects on the foliage.
- **Frequency of Application:** A single application per flower cluster is generally sufficient. For indeterminate tomato varieties, continue to treat new flower clusters as they develop.
- **Control Group:** For experimental purposes, include a control group of plants that are sprayed with a solution containing only distilled water and the wetting agent.
- **Post-Application Care:** Continue with standard cultivation practices for the tomato plants.

## Data Presentation

The following tables summarize quantitative data from a study evaluating the effect of different concentrations of 2-Naphthoxyacetic acid on tomato fruit set, weight, and size.

Table 1: Effect of 2-Naphthoxyacetic Acid Concentration on Tomato Fruit Set and Average Fruit Weight

Treatment (mg/L BNOA)	Fruit Set (%)	Average Fruit Weight (g)
0 (Control)	64.02	65.87
20	78.40	72.50
30	78.40	76.29
40	78.40	76.29
50	74.50	73.10
60	70.30	70.40

Data adapted from a study on hydroponically grown tomatoes under protected conditions.[3]

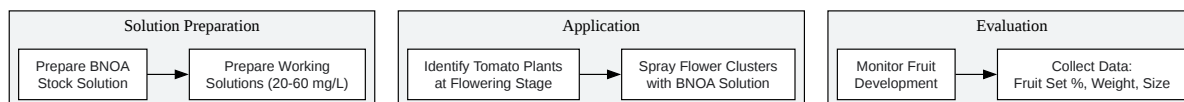
Table 2: Effect of 2-Naphthoxyacetic Acid Concentration on Tomato Fruit Size

Treatment (mg/L BNOA)	Equatorial Diameter (mm)	Polar Diameter (mm)
0 (Control)	40.96	62.80
20	43.20	63.50
30	44.80	64.20
40	45.38	62.84
50	44.10	63.10
60	42.90	62.90

Data adapted from a study on hydroponically grown tomatoes under protected conditions.[3]

## Visualizations

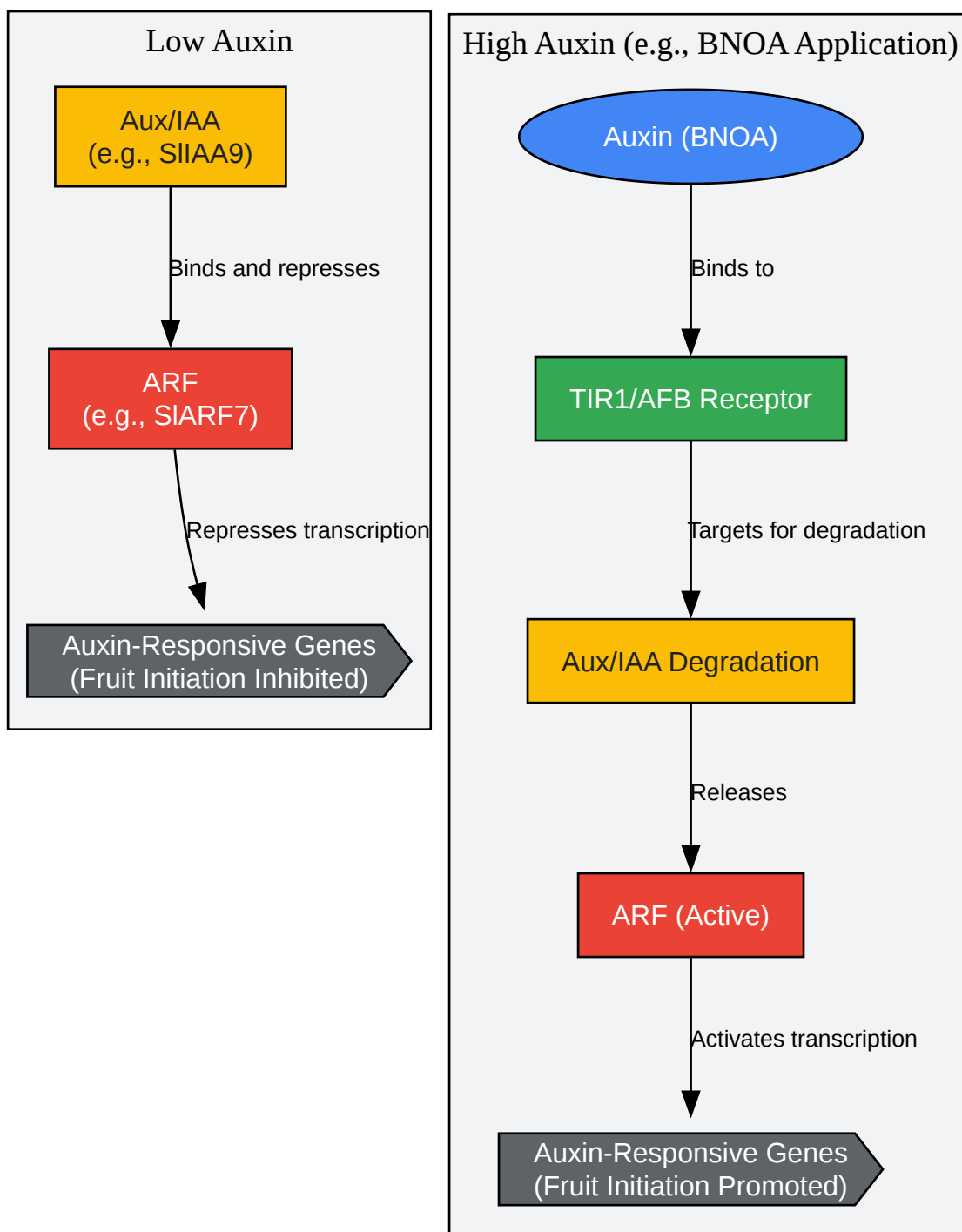
Diagram 1: Experimental Workflow for BNOA Application



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Caption: Experimental workflow for the application of 2-Naphthoxyacetic acid to promote tomato fruit set.

Diagram 2: Auxin Signaling Pathway in Tomato Fruit Initiation



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